N-(2,4-Dimethylphenyl)formamide-d9: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name:	*N-(2,4-Dimethylphenyl)formamide-d9*
Cat. No.:	*B13432968*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **N-(2,4-Dimethylphenyl)formamide-d9** is not readily available in the public domain. The following guide is a compilation of information on **N-(2,4-Dimethylphenyl)formamide-d9** and its non-deuterated analogue, N-(2,4-Dimethylphenyl)formamide (CAS Number: 60397-77-5). The safety profile of the deuterated compound is expected to be similar to its non-deuterated counterpart; however, it is crucial to handle this chemical with the utmost care and in accordance with laboratory safety protocols.

This technical guide provides an in-depth overview of the available safety data, physical and chemical properties, and handling procedures for **N-(2,4-Dimethylphenyl)formamide-d9** and its non-deuterated form. The information is intended for researchers, scientists, and professionals in the field of drug development.

Compound Identification and Properties

N-(2,4-Dimethylphenyl)formamide-d9 is a deuterated form of N-(2,4-Dimethylphenyl)formamide, which is a known metabolite of the pesticide Amitraz.[1] The

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deuterated version is a stable isotope-labeled compound often used in analytical and research applications.

Table 1: Physicochemical Properties of **N-(2,4-Dimethylphenyl)formamide-d9**

Property	Value	Reference
Chemical Formula	$C_9H_2D_9NO$	[1]
Molecular Weight	158.25 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	113-115 °C	[1]
Solubility	Slightly soluble in dimethyl sulfoxide and methanol	[1]

Table 2: Physicochemical Properties of N-(2,4-Dimethylphenyl)formamide (Non-Deuterated)

Property	Value	Reference
CAS Number	60397-77-5	[2][3]
Molecular Formula	$C_9H_{11}NO$	[2][4]
Molecular Weight	149.19 g/mol	[2][4]
Appearance	Off-White to Pale Pink Solid	[2]
Melting Point	114-118 °C	[2]

Hazard Identification and Safety Data (for N-(2,4-Dimethylphenyl)formamide)

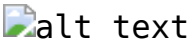
The following hazard information is for the non-deuterated analogue, N-(2,4-Dimethylphenyl)formamide.

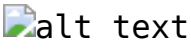
Table 3: GHS Hazard Classification

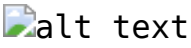
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Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	3	H301: Toxic if swallowed	[4]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	[4]
Hazardous to the Aquatic Environment, Long-Term Hazard	2	H411: Toxic to aquatic life with long lasting effects	[4]
Acute Toxicity, Inhalation	4	Harmful if inhaled	[3]
Skin Corrosion/Irritation	2	Irritating to skin	[3]
Serious Eye Damage/Eye Irritation	2A	Causes serious eye irritation	[3][5]

GHS Pictograms:







Signal Word: Danger[4]

Table 4: Toxicological Data (for N-(2,4-Dimethylphenyl)formamide)

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Test	Route	Species	Value	Reference
LD50	Oral	-	100 mg/kg (ATE)	[5]
LD50	Dermal	-	300 mg/kg (ATE)	[5]
LC50	Inhalation	-	0.5 mg/l (4 h) (ATE)	[5]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented were not available in the searched documents. The provided toxicological data are likely derived from standardized OECD or equivalent guidelines for chemical safety testing.

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[6][7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][8]
- Wash hands thoroughly after handling.[5][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[6][9]
- Take precautionary measures against static discharge.[6][8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][8]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- Recommended storage temperature is +4°C.[10]

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Emergency Procedures

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[4]
- If on Skin: Remove contaminated clothing and wash skin with soap and water.[3]
- If Inhaled: Move person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

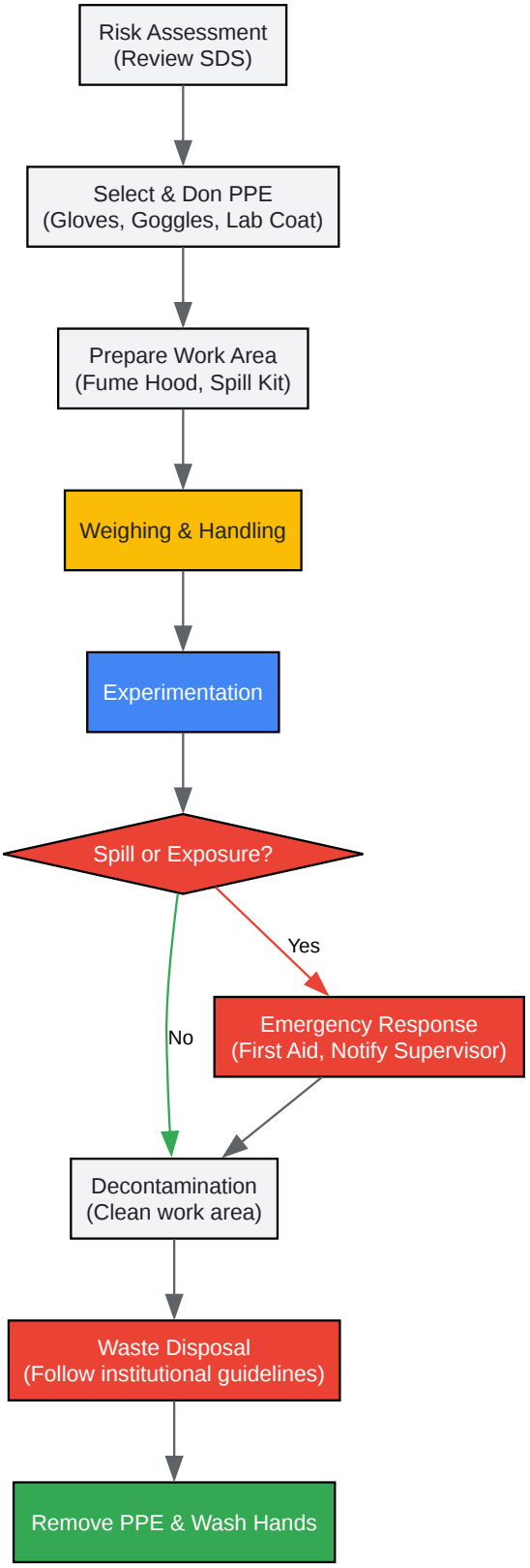
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[6]

Visualized Safety Workflow

The following diagram illustrates a general workflow for the safe handling of a hazardous chemical like N-(2,4-Dimethylphenyl)formamide in a research setting.

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Caption: Safe handling workflow for hazardous chemicals.

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